

Technical Guide: Spectroscopic Characterization of N-(3,5-Ditert-butylphenyl)acetamide

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Compound of Interest

Compound Name: *N*-(3,5-Ditert-butylphenyl)acetamide

CAS No.: 37055-54-2

Cat. No.: B181569

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Executive Summary

N-(3,5-Ditert-butylphenyl)acetamide (CAS: 1949-06-5) is a sterically hindered acetanilide derivative. Often utilized as a model compound for studying steric "buttressing effects" in aromatic substitution or as an intermediate in the synthesis of supramolecular hosts (e.g., calixarenes), its spectral signature is defined by the high symmetry of the 3,5-di-tert-butyl substitution pattern.

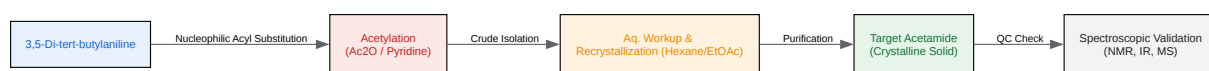
This guide details the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics of the compound, supported by experimental protocols and mechanistic fragmentation analysis.

Compound Profile & Structural Context[1][2][3][4][5][6][7][8][9][10]

Property	Data
IUPAC Name	N-(3,5-di-tert-butylphenyl)acetamide
Molecular Formula	C ₁₆ H ₂₅ NO
Molecular Weight	247.38 g/mol
Melting Point	145–146 °C [1]
Appearance	White crystalline solid
Solubility	Soluble in CDCl ₃ , DMSO-d ₆ , Acetone-d ₆

Synthesis & Analysis Workflow

The following diagram outlines the standard workflow for synthesizing and validating the compound, ensuring sample integrity prior to spectroscopic analysis.



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Figure 1: Synthesis and validation workflow for N-(3,5-di-tert-butylphenyl)acetamide.

Nuclear Magnetic Resonance (NMR) Spectroscopy[4][11][12][13]

¹H NMR Data (400 MHz, CDCl₃)

The proton spectrum is characterized by high symmetry. The molecule possesses a plane of symmetry, rendering the protons at positions 2 and 6 equivalent, and the two tert-butyl groups equivalent.

Chemical Shift (δ , ppm)	Multiplicity	Integral	Assignment	Structural Insight
7.49	Broad Singlet	1H	N-H	Amide proton; shift varies with concentration/sol vent.
7.38	Doublet (J ~1.5 Hz)	2H	Ar-H (2, 6)	Ortho to amide; deshielded by amide anisotropy.
7.22	Triplet (J ~1.5 Hz)	1H	Ar-H (4)	Para to amide; shielded relative to H-2,6.
2.18	Singlet	3H	CO-CH ₃	Acetyl methyl group; characteristic acetanilide region.
1.33	Singlet	18H	C(CH ₃) ₃	Two equivalent tert-butyl groups.

Technical Note: The coupling between H-2,6 and H-4 is often unresolved in lower-field instruments (appearing as singlets) due to the small meta-coupling constant (J ~1-2 Hz).

¹³C NMR Data (100 MHz, CDCl₃)

The carbon spectrum confirms the C_{2v} symmetry of the aromatic system.

Chemical Shift (δ , ppm)	Carbon Type	Assignment
168.5	Quaternary (C=O)	Amide Carbonyl
151.2	Quaternary (Ar-C)	C-3, C-5 (Ipso to t-Bu)
137.8	Quaternary (Ar-C)	C-1 (Ipso to N)
118.5	Methine (Ar-CH)	C-4 (Between t-Bu groups)
114.2	Methine (Ar-CH)	C-2, C-6 (Ortho to N)
34.9	Quaternary (Aliphatic)	C(CH ₃) ₃
31.4	Methyl (Aliphatic)	C(CH ₃) ₃
24.6	Methyl (Aliphatic)	CO-CH ₃

Infrared (IR) Spectroscopy

The IR spectrum is dominated by the amide functionalities and the aliphatic C-H stretches from the bulky tert-butyl groups.

Wavenumber (cm ⁻¹)	Vibration Mode	Intensity	Description
3295	N-H Stretch	Medium, Broad	Characteristic secondary amide stretch (trans-isomer).
2960	C-H Stretch (sp ³)	Strong	Asymmetric stretch of methyl groups in t-butyl.
1665	C=O Stretch	Strong	Amide I band; lower than ketones due to resonance.
1550	N-H Bend / C-N Stretch	Medium	Amide II band; characteristic of secondary amides.
1600, 1475	C=C Ring Stretch	Medium	Aromatic skeletal vibrations.
1365, 1390	C-H Bend	Medium	Gem-dimethyl doublet (typical of t-butyl groups).

Mass Spectrometry (MS)

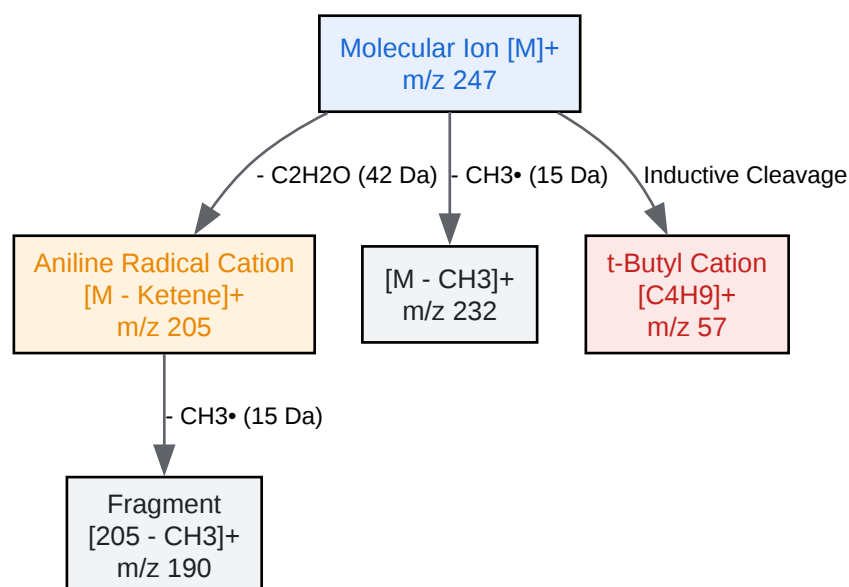
The mass spectrum follows a predictable fragmentation pathway for alkylated acetanilides. The molecular ion is distinct, and fragmentation is driven by the stability of the tert-butyl cation and the expulsion of neutral ketene.

Key Ions (EI, 70 eV)

m/z	Ion Identity	Formula	Fragmentation Mechanism
247	$[M]^+$	$C_{16}H_{25}NO^+$	Molecular Ion (Radical Cation).
232	$[M - CH_3]^+$	$C_{15}H_{22}NO^+$	Loss of methyl radical from t-butyl group.
205	$[M - C_2H_2O]^+$	$C_{14}H_{23}N^+$	McLafferty-like rearrangement; loss of neutral ketene to form the aniline radical cation.
190	$[205 - CH_3]^+$	$C_{13}H_{20}N^+$	Sequential loss of methyl from the aniline fragment.
57	$[C_4H_9]^+$	$C_4H_9^+$	tert-Butyl cation (stable carbocation).
43	$[CH_3CO]^+$	$C_2H_3O^+$	Acetylium ion.

Fragmentation Pathway Diagram

The following diagram illustrates the primary fragmentation logic, crucial for confirming the acetamide linkage and the alkyl substitution.



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Figure 2: Electron Impact (EI) fragmentation pathway for N-(3,5-di-tert-butylphenyl)acetamide.

Experimental Protocols

Sample Preparation for NMR

To ensure high-resolution data free from concentration effects (e.g., hydrogen bonding shifts):

- Solvent: Use CDCl₃ (99.8% D) neutralized with basic alumina if the sample is acid-sensitive, though this compound is stable.
- Concentration: Dissolve 10–15 mg of the solid in 0.6 mL of solvent.
- Filtration: Filter the solution through a glass wool plug directly into the NMR tube to remove undissolved micro-particulates which cause line broadening.
- Referencing: Calibrate spectra to the residual CHCl₃ peak at 7.26 ppm (¹H) and 77.16 ppm (¹³C).

Synthesis of Authentic Standard (for Verification)

If commercial standards are unavailable, the compound is synthesized via acetylation of 3,5-di-tert-butylaniline [1].

- Dissolution: Dissolve 3,5-di-tert-butylaniline (1.0 eq) in dry dichloromethane (DCM).
- Addition: Add Pyridine (1.2 eq) followed by Acetic Anhydride (1.1 eq) dropwise at 0 °C.
- Reaction: Stir at room temperature for 2 hours. Monitor by TLC (Hexane/EtOAc 4:1).
- Workup: Wash with 1M HCl (to remove pyridine), then sat. NaHCO₃, then Brine.
- Purification: Recrystallize from Hexane or Hexane/Benzene to yield white needles (mp 145–146 °C).

References

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- A. J. de Koning. "Preparation of some derivatives of meta-di-tert-butylbenzene and tert-butylbenzene." *Recueil des Travaux Chimiques des Pays-Bas*, vol. 90, 1971.
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